

Thallium(I) Hydroxide: A Comprehensive Health and Safety Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: THALLIUM(I)HYDROXIDE

Cat. No.: B1171804

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This in-depth technical guide provides critical health and safety information for Thallium(I) hydroxide (TIOH), a highly toxic inorganic compound. This document is intended for researchers, scientists, and drug development professionals who may handle or be exposed to this substance. Due to its severe toxicity, stringent adherence to safety protocols is imperative.

Chemical and Physical Properties

Thallium(I) hydroxide is a white to yellowish crystalline solid. It is a strong base and is soluble in water.^[1] Key physical and chemical properties are summarized in the table below.

Property	Value
Chemical Formula	TIOH
Molar Mass	221.39 g/mol
Appearance	Yellowish-white needles
Density	7.44 g/cm ³
Melting Point	Decomposes at 139 °C
Solubility in Water	34.3 g/100 g at 18 °C

Hazard Identification and Classification

Thallium(I) hydroxide is classified as acutely toxic and is fatal if swallowed or inhaled.[2] It may also cause damage to organs through prolonged or repeated exposure and is toxic to aquatic life with long-lasting effects.

GHS Classification:[2]

- Acute Toxicity, Oral: Category 2 (H300: Fatal if swallowed)
- Acute Toxicity, Inhalation: Category 2 (H330: Fatal if inhaled)
- Specific Target Organ Toxicity (Repeated Exposure): Category 2 (H373: May cause damage to organs through prolonged or repeated exposure)
- Hazardous to the Aquatic Environment, Long-Term Hazard: Category 2 (H411: Toxic to aquatic life with long lasting effects)

Signal Word: Danger

Hazard Pictograms:

- Skull and Crossbones (GHS06)
- Health Hazard (GHS08)
- Environment (GHS09)

Toxicological Information

Thallium and its compounds are highly toxic to humans and animals. The primary routes of exposure are ingestion, inhalation, and skin absorption.[3]

Acute Toxicity Data

The estimated oral lethal dose for humans is between 10 and 15 mg/kg.[4][5] While specific LD50 values for Thallium(I) hydroxide are not readily available, data for other thallium compounds provide an indication of its high toxicity.

Compound	Animal	Route	LD50 (mg/kg)
Thallium Sulfate	Rat	Oral	16
Thallium Sulfate	Mouse	Oral	46
Thallium Acetate	Rat	Oral	41.2

Data sourced from various toxicological studies.[\[1\]](#)[\[6\]](#)

Mechanism of Toxicity

Thallium's toxicity stems from its ability to mimic potassium ions (K^+) in biological systems, leading to the disruption of numerous cellular processes.[\[7\]](#)[\[8\]](#) Key mechanisms include:

- **Interference with Potassium Channels and Pumps:** Thallium's similar ionic radius to potassium allows it to substitute for K^+ in vital ion channels and pumps, such as Na^+/K^+ -ATPase, disrupting cellular ion homeostasis.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- **Mitochondrial Dysfunction:** Thallium induces the opening of the mitochondrial permeability transition pore (mPTP), leading to mitochondrial swelling, disruption of the mitochondrial membrane potential, and the release of cytochrome c.[\[4\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#) This impairs cellular respiration and ATP production.
- **Oxidative Stress:** Thallium promotes the generation of reactive oxygen species (ROS), leading to oxidative damage to lipids, proteins, and DNA.[\[8\]](#)[\[13\]](#)[\[14\]](#)

Signs and Symptoms of Exposure

The symptoms of thallium poisoning are often delayed and can be non-specific, making diagnosis challenging.

- **Acute Exposure:** Initial symptoms, appearing within hours, include severe gastrointestinal distress with nausea, vomiting, and abdominal pain.[\[15\]](#) Neurological symptoms typically develop after 2-5 days and include severe, painful peripheral neuropathy (often described as a "burning feet" sensation), ataxia, tremors, and cranial nerve palsies.[\[15\]](#)

- Chronic Exposure: Prolonged exposure can lead to a range of symptoms including fatigue, headache, depression, and cardiovascular effects like tachycardia and hypertension.^[16] A characteristic sign of thallium poisoning is hair loss (alopecia), which usually begins 2-3 weeks after exposure.^[15] The appearance of Mees' lines (transverse white bands on the nails) can also be an indicator.^[15]

Experimental Protocols

The following is a generalized protocol for an acute oral toxicity study of a thallium compound, based on OECD Guideline 420 (Acute Oral Toxicity – Fixed Dose Procedure).^[17]^[18]

Objective: To determine the acute oral toxicity of Thallium(I) hydroxide in a rodent model.

Materials:

- Thallium(I) hydroxide
- Vehicle for administration (e.g., distilled water)
- Healthy, young adult laboratory rats (preferably females)
- Gavage needles
- Standard laboratory animal caging and diet

Procedure:

- Animal Acclimatization: Acclimate animals to the laboratory conditions for at least 5 days prior to the study.
- Dose Selection and Preparation: Based on available toxicity data for similar compounds, select a starting dose expected to produce evident toxicity but not mortality. Prepare fresh solutions of Thallium(I) hydroxide in the chosen vehicle on the day of dosing.
- Administration: Administer a single oral dose of the test substance to fasted animals using a gavage needle.

- **Observation:** Observe animals closely for the first several hours post-dosing and at least once daily for 14 days. Record all signs of toxicity, including changes in behavior, appearance, and body weight.
- **Endpoint:** The primary endpoint is the observation of clear signs of toxicity at a specific dose level. Humane euthanasia is required for animals showing severe or enduring signs of distress.
- **Necropsy:** Conduct a gross necropsy on all animals at the end of the observation period.

Mandatory Visualizations

The following diagrams illustrate key toxicological pathways and a safe handling workflow for Thallium(I) hydroxide.

Caption: Cellular and mitochondrial toxicity pathways of thallium.

Caption: Safe handling workflow for Thallium(I) hydroxide.

Safe Handling, Storage, and Emergency Procedures

Personal Protective Equipment (PPE)

- **Gloves:** Wear nitrile or neoprene gloves.
- **Eye Protection:** Use chemical safety goggles and a face shield.
- **Respiratory Protection:** A NIOSH-approved respirator is necessary if there is a risk of inhalation.
- **Protective Clothing:** Wear a lab coat and other protective clothing to prevent skin contact.

Handling and Storage

- Handle Thallium(I) hydroxide in a designated area, preferably within a chemical fume hood.
- Avoid creating dust.
- Store in a cool, dry, well-ventilated area in a tightly sealed, corrosion-resistant container.

- Keep away from acids and oxidizing agents.

First Aid Measures

- Inhalation: Move the person to fresh air. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Spills and Disposal

- In case of a spill, evacuate the area.
- Wear appropriate PPE and contain the spill with an inert absorbent material.
- Collect the spilled material into a sealed container for disposal as hazardous waste.
- Thallium(I) hydroxide and its waste must be disposed of in accordance with all applicable federal, state, and local regulations.

Occupational Exposure Limits

Organization	Limit
OSHA (PEL)	0.1 mg/m ³ (8-hour TWA)
ACGIH (TLV)	0.1 mg/m ³ (8-hour TWA)
NIOSH (REL)	0.1 mg/m ³ (10-hour TWA)
IDLH	15 mg/m ³

PEL: Permissible Exposure Limit; TLV: Threshold Limit Value; REL: Recommended Exposure Limit; TWA: Time-Weighted Average; IDLH: Immediately Dangerous to Life or Health.[\[3\]](#)[\[19\]](#)[\[20\]](#)

This guide is intended to provide essential health and safety information. It is not a substitute for comprehensive safety training and adherence to all institutional and regulatory guidelines. Always consult the Safety Data Sheet (SDS) for Thallium(I) hydroxide before use.

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- To cite this document: BenchChem. [Thallium(I) Hydroxide: A Comprehensive Health and Safety Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1171804#thallium-i-hydroxide-health-and-safety-information>]

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